

SNIPER(BRD)-1 LCL161 JQ-1 linker composition

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Compound Focus: Sniper(brd)-1

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Molecular Composition of SNIPER(BRD)-1

SNIPER(BRD)-1 is a Proteolysis-Targeting Chimera (PROTAC) composed of three distinct parts, as summarized in the table below [1] [2]:

Component	Role in the Molecule	Description and Function
JQ-1 (Ligand)	Target Protein Ligand	A potent and selective inhibitor of the BET family of bromodomains, particularly BRD4. It serves as the part that binds to the target protein of interest (POI) [3] [4].
LCL-161 (Ligand)	E3 Ubiquitin Ligase Ligand	An antagonist of cellular Inhibitor of Apoptosis Proteins (cIAP1). It is designed to recruit the E3 ubiquitin ligase complex [1] [2].
Linker	Connector	A chemical chain that covalently links the two ligands, allowing them to form a complex that brings the target protein (BRD4) and the E3 ligase into close proximity [1].

The molecular formula of **SNIPER(BRD)-1** is **C53H66ClN9O8S2**, and its molecular weight is **1056.73 g/mol** [1] [2]. The CAS Number is 2095244-54-3 [1] [2].

Quantitative Biological Activity

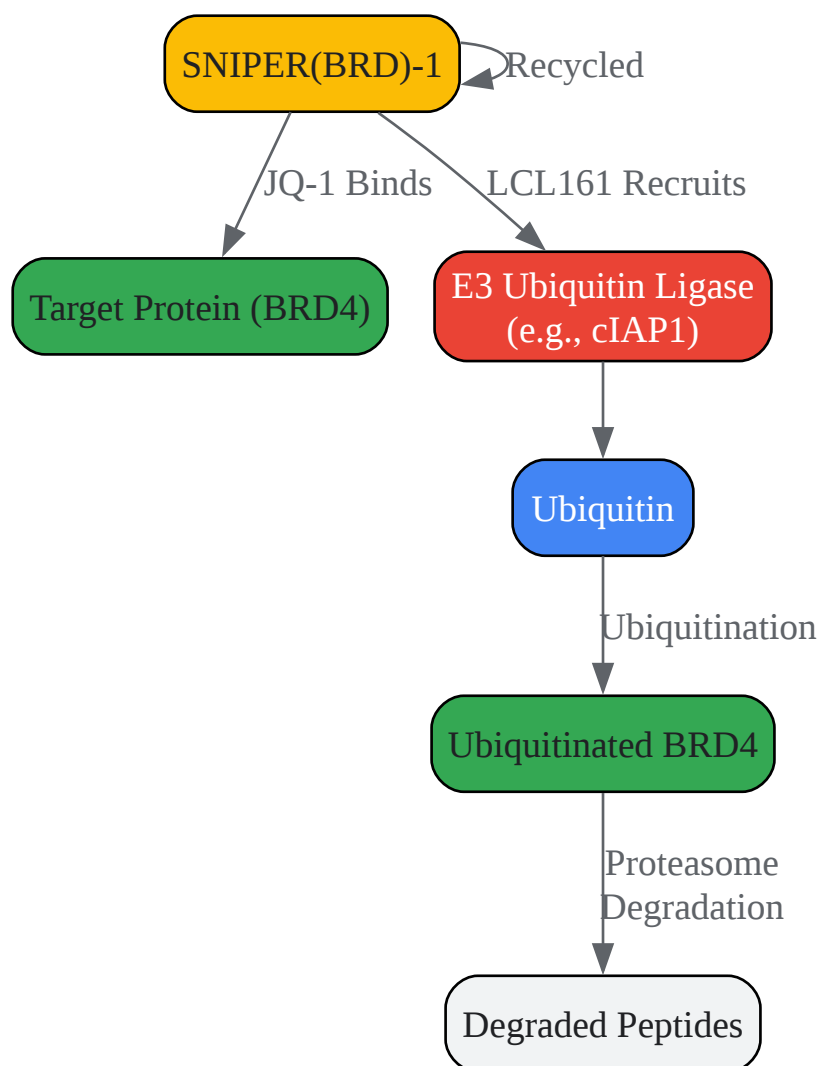
SNIPER(BRD)-1 demonstrates potent degradation activity against several proteins. The following table lists its half-maximal inhibitory concentration (IC₅₀) values for key targets [1] [2]:

Target Protein	IC ₅₀ Value
cIAP1	6.8 nM
cIAP2	17 nM
XIAP	49 nM

Experimental Evidence: In vitro studies using LNCaP cells have shown that treatment with **SNIPER(BRD)-1** significantly reduces the protein levels of BRD4, cIAP1, and XIAP. The protocol involved treating the cells with a concentration range of 0.003 to 1 μ M and observing the degradation effects after 6 and 24 hours of incubation [1].

Mechanism of Action: How **SNIPER(BRD)-1** Degrades Proteins

SNIPER(BRD)-1 operates via the ubiquitin-proteasome system (UPS), a primary intracellular pathway for protein degradation [5]. Its mechanism is illustrated in the diagram below:



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This event-driven, catalytic mechanism allows **SNIPER(BRD)-1** to be recycled and degrade target proteins repeatedly, which can offer advantages over traditional occupancy-driven inhibitors that merely block protein function [3] [5].

Key Considerations for Researchers

- **Distinction from Inhibitors:** Unlike JQ-1, which only inhibits BRD4's function, **SNIPER(BRD)-1** removes the BRD4 protein from the cell entirely. This degradation can lead to more profound and durable pharmacological effects, such as the downregulation of key oncogenes like c-Myc [3].
- **Research Use Only:** Please note that **SNIPER(BRD)-1**, like other PROTACs, is currently for research use only and is not approved as a human therapeutic [1] [2].

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